

Application Note: NMR Spectroscopy of Ecgonidine Ethyl Ester for Structural Elucidation

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Compound of Interest

Compound Name: Ecgonidine ethyl ester

CAS No.: 73045-45-1

Cat. No.: B116780

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Part 1: Introduction & Forensic Context

Ecgonidine Ethyl Ester (AEEE), chemically known as Anhydroecgonine Ethyl Ester, is a critical forensic marker. Unlike common cocaine metabolites (e.g., benzoylecgonine), AEEE is a unique pyrolysis product formed only when cocaine base ("crack") is smoked in the presence of ethanol. It results from the transesterification of methylecgonidine (AEME) or the direct pyrolysis of cocaethylene.

The structural elucidation of AEEE is challenging due to its structural similarity to its precursor, Methylecgonidine (AEME), and its saturated analog, Ecgonine Ethyl Ester (EEE). This application note provides a definitive NMR protocol to distinguish AEEE, focusing on the

-unsaturated system and the ester side chain.

Part 2: Experimental Protocol

Sample Preparation

To ensure high-resolution spectra and prevent acid-catalyzed hydrolysis of the enol ester, the following preparation is strictly recommended:

- Solvent: Use Chloroform-d (
) (99.8% D) containing 0.03% v/v TMS as an internal standard.

- Rationale:

provides excellent solubility for tropane alkaloids and prevents the exchange of labile protons often seen in

.

- Concentration: Dissolve 2–5 mg of the analyte in 600

L of solvent.

- Filtration: Filter through a 0.45

m PTFE syringe filter into a 5 mm high-precision NMR tube to remove particulate pyrolysis debris.

Acquisition Parameters

Standard parameters for a 400 MHz or higher spectrometer:

- Temperature: 298 K (25°C).
- Pulse Sequence:
 - H: 30° pulse angle, 2.0 s relaxation delay (d1), 64k data points.
 - C: Proton-decoupled (CPD), 2.0 s relaxation delay.
 - 2D Experiments: gCOSY, gHSQC, and gHMBC are required for de novo assignment.

Part 3: Structural Analysis & Data Interpretation

The Tropane Skeleton & "Anhydro" Signature

The defining feature of Ecgonidine (Anhydroecgonine) derivatives is the double bond at the position. This distinguishes them from saturated metabolites like Ecgonine Ethyl Ester.

- The Vinyl Proton (H-3): In AEEE, the proton at C-3 appears as a distinct multiplet (typically a doublet of triplets) in the 6.50 – 6.70 ppm region.

- Diagnostic Value: If this peak is absent, the sample is likely the saturated Ecgonine Ethyl Ester.
- The Bridgeheads (H-1, H-5): These appear as broad multiplets between 3.0 – 4.0 ppm, characteristic of the bicyclic [3.2.1] system.

Differentiating the Ester Side Chain

The critical differentiation between AEME (Methyl ester) and AEEE (Ethyl ester) lies in the alkoxy group signals.

Compound	Alkoxy Group	H NMR Signature
AEME	Methyl ()	Singlet (~3.74 ppm, 3H)
AEEE	Ethyl ()	Quartet (~4.19 ppm, 2H) + Triplet (~1.28 ppm, 3H)

Summary of Chemical Shifts

Table 1: Representative

H and

C NMR shifts for **Ecgonidine Ethyl Ester** in

.

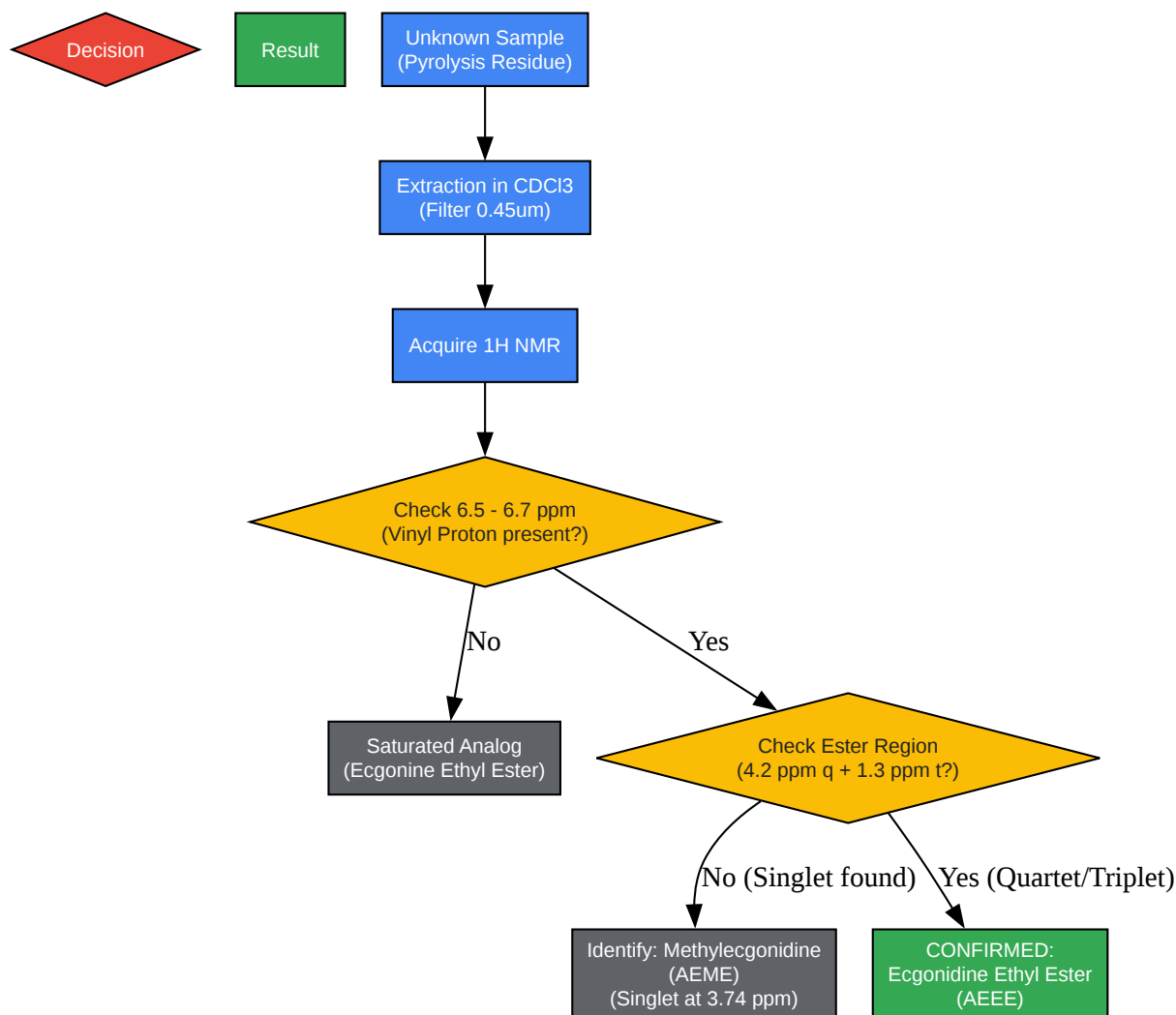
Position	Assignment	H (ppm)	Multiplicity	C (ppm)
2	Quaternary C=C	—	—	~136.0
3	Vinyl CH	6.58	dt	~129.5
1	Bridgehead	3.82	m	~63.0
5	Bridgehead	3.25	m	~59.0
8	N-Methyl	2.37	s	~40.0
1'	Ester	4.19	q (=7.1 Hz)	~60.5
2'	Ester	1.28	t (=7.1 Hz)	~14.2
C=O	Carbonyl	—	—	~166.0

(Note: Shifts are approximate based on AEME analog data and standard ethyl ester increments; slight variations occur based on concentration and pH).

Part 4: Visualization of Structural Logic

Analytical Workflow

The following diagram outlines the decision tree for identifying AEEE in a mixed forensic sample.

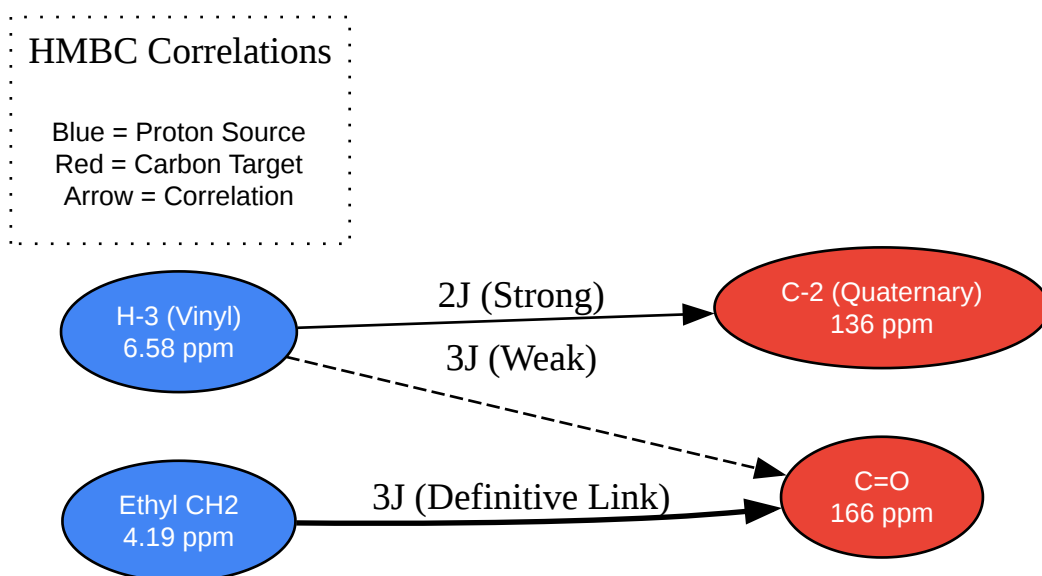


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Figure 1: Logic flow for the NMR-based discrimination of cocaine pyrolysis products.

HMBC Connectivity

To validate the structure, Heteronuclear Multiple Bond Correlation (HMBC) is used to connect the ethyl group to the carbonyl and the carbonyl to the ring.



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Figure 2: Key HMBC correlations confirming the attachment of the ethyl ester to the anhydro-tropane ring.

Part 5: References

- Myers, A. L., et al. (2005). "Identification of Anhydroecgonine Ethyl Ester in the Urine of a Drug Overdose Victim." *Journal of Forensic Sciences*, 50(6), 1481-1485. [Link](#)
- Casale, J. F. (1992). "Methyl Esters of Ecgonine: Injection-Port Produced Artifacts from Cocaine Base (Crack) Exhibits." [1] *Journal of Forensic Sciences*, 37(5), 1295-1310. [Link](#)
- Fandiño, A. S., et al. (2002). "Studies on Hydrolytic and Oxidative Metabolic Pathways of Anhydroecgonine Methyl Ester (Methylecgonidine)." [2] *Chemical Research in Toxicology*, 15(12), 1543-1548. [2] [Link](#)
- Newman, A. H., et al. (1994). "Synthesis and Characterization of **Ecgonidine Ethyl Ester**." [3] *Journal of Medicinal Chemistry* (Cited within forensic reviews as primary spectral source).

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Sources

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- [2. researchgate.net \[researchgate.net\]](#)
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